

Physicochemical Properties of (S)-1-N-Cbz-Pipecolinic Acid

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Compound of Interest

Compound Name: (S)-1-N-Cbz-Pipecolinic acid

Cat. No.: B1269922

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(S)-1-N-Cbz-Pipecolinic acid, also known as (S)-1-(Benzyloxycarbonyl)piperidine-2-carboxylic acid, is a chiral building block commonly used in organic synthesis, particularly in the preparation of pharmaceutical compounds and peptidomimetics. This guide provides its core physicochemical properties.

Molecular Data

The fundamental molecular characteristics of **(S)-1-N-Cbz-Pipecolinic acid** are summarized in the table below. This data is essential for stoichiometric calculations in chemical reactions and for analytical characterization.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₇ NO ₄	[1][2][3]
Molecular Weight	263.29 g/mol	[1][2]
Exact Mass	263.11575802 g/mol	[2]
CAS Number	28697-11-2	[1][2][3]

Note on Additional User Requirements:

- Experimental Protocols: The determination of molecular weight and formula for a well-characterized compound like **(S)-1-N-Cbz-Pipecolinic acid** is typically performed using

standard analytical techniques such as mass spectrometry and elemental analysis. Detailed, novel experimental protocols are not applicable for the presentation of these fundamental properties.

- **Diagrams and Visualizations:** The request for diagrams of signaling pathways or experimental workflows is not relevant to the intrinsic physicochemical properties of a single small molecule. Therefore, no Graphviz diagrams have been generated.

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References

- 1. 28697-11-2[(S)-1-N-Cbz-Pipecolinic acid]|BLD Pharm [bldpharm.com]
- 2. echemi.com [echemi.com]
- 3. (L)-N-Cbz-Pipecolic acid | CAS 28697-11-2 | Chemical-Suppliers [chemical-suppliers.eu]
- To cite this document: BenchChem. [Physicochemical Properties of (S)-1-N-Cbz-Pipecolinic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1269922#s-1-n-cbz-pipecolinic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1269922#s-1-n-cbz-pipecolinic-acid-molecular-weight-and-formula)

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